

Enacyloxin IIa and the Producing Organism Burkholderia: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enacyloxin IIa*

Cat. No.: *B1258719*

[Get Quote](#)

Introduction

Enacyloxin IIa is a polyketide antibiotic with significant inhibitory activity against a range of Gram-positive and Gram-negative bacteria.[1] Produced by certain species of the bacterial genus *Burkholderia*, this molecule has garnered interest within the scientific community due to its novel structure and mechanism of action, particularly in an era of mounting antibiotic resistance.[2][3] **Enacyloxin IIa** targets the bacterial protein synthesis machinery, a critical pathway for bacterial viability, by interacting with the elongation factor Tu (EF-Tu).[4][5] This guide provides an in-depth overview of **Enacyloxin IIa**, its producing organism, its biosynthesis, mechanism of action, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

The Producing Organism: *Burkholderia*

The genus *Burkholderia* comprises a diverse group of Gram-negative, aerobic, rod-shaped bacteria.[6] Members of this genus are ubiquitous in the environment, inhabiting soil, water, and the rhizosphere.[6] While many *Burkholderia* species are known for their beneficial associations with plants and fungi, some are opportunistic pathogens in humans, notably in individuals with cystic fibrosis.[6][7]

Several *Burkholderia* species have been identified as producers of **Enacyloxin IIa**, including:

- *Burkholderia gladioli*: This species is a known plant pathogen affecting crops like rice, onions, and gladiolus.[6] It is also an opportunistic human pathogen. *B. gladioli* synthesizes a

variety of inhibitory substances, including enacyloxins.[6][8]

- *Burkholderia ambifaria*: A member of the *Burkholderia cepacia* complex (Bcc), *B. ambifaria* has also been identified as a producer of **Enacyloxin IIa**. [2][9]

The production of secondary metabolites like **Enacyloxin IIa** is thought to play a role in the ecological competitiveness of these bacteria.[7]

Enacyloxin IIa: Structure and Physicochemical Properties

Enacyloxin IIa is a unique polyene antibiotic with a non-lactonic structure.[1] Its chemical backbone consists of a 3,4-dihydroxycyclohexanecarboxylic acid moiety with a chlorine-containing polyenic and polyhydroxy acyl side chain attached via an ester linkage.[1][8]

Table 1: Physicochemical Properties of **Enacyloxin IIa**

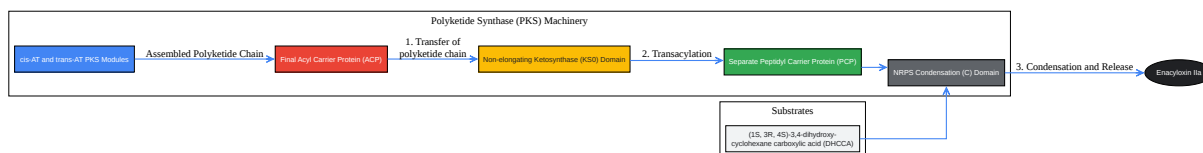
Property	Value	Reference
Molecular Formula	C ₃₃ H ₄₅ Cl ₂ NO ₁₁	[10]
Molecular Weight	702.6 g/mol	[10]
Appearance	Yellow-colored	[11]

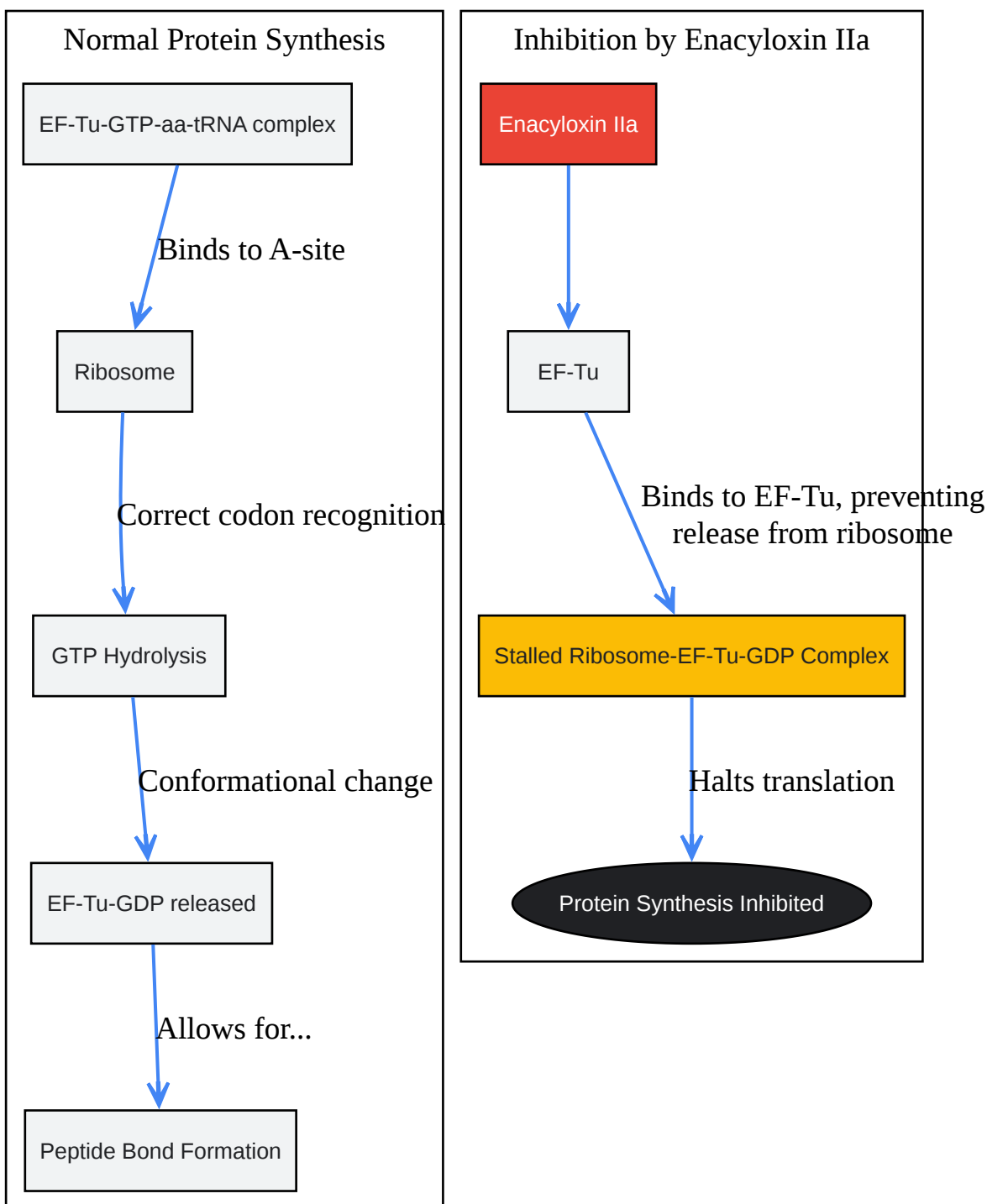
Biosynthesis of Enacyloxin IIa

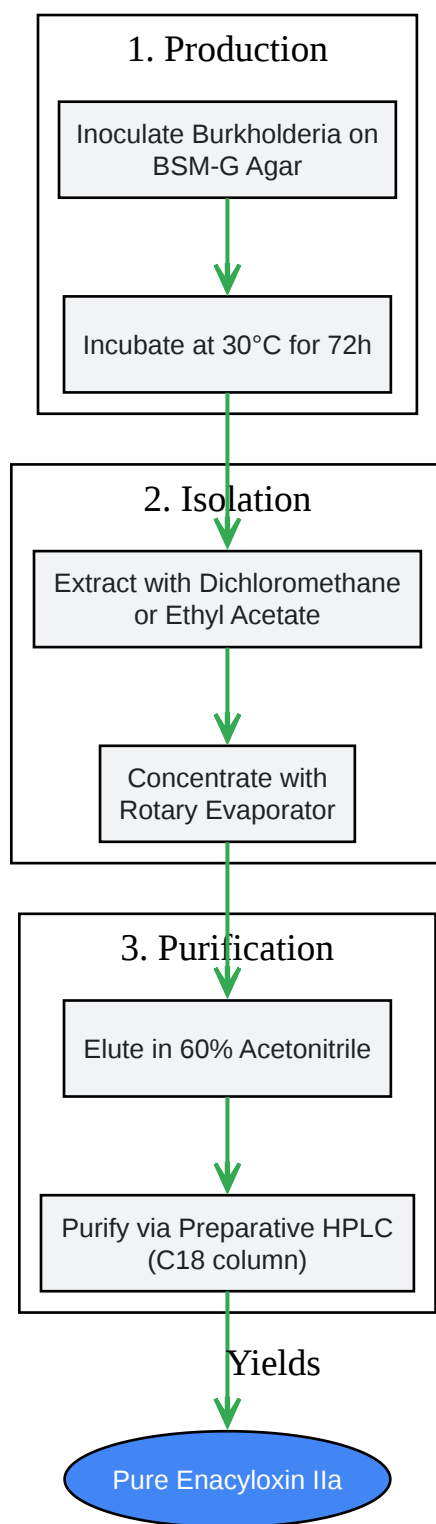
Enacyloxin IIa is synthesized via a complex biosynthetic pathway encoded by a dedicated gene cluster.[2] The core of this machinery is an unusual hybrid modular polyketide synthase (PKS).[2] This PKS system is unique in that it consists of multiple proteins with similarities to both cis-acyltransferase (cis-AT) PKSs and a single protein with similarity to trans-AT PKSs.[2] The biosynthesis is also noted to be regulated by quorum sensing.[2]

The assembly of the enacyloxin polyketide chain involves a dual transacylation mechanism for its release from the synthase.[12] A non-elongating ketosynthase domain facilitates the transfer of the completed polyketide chain from the final acyl carrier protein domain of the synthase to a distinct carrier protein.[12][13] Subsequently, a nonribosomal peptide synthetase (NRPS)

condensation domain catalyzes the condensation of this chain with (1S, 3R, 4S)-3, 4-dihydroxycyclohexane carboxylic acid (DHCCA).[\[12\]](#)[\[13\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. New polyenic antibiotics active against gram-positive and gram-negative bacteria. IV. Structural elucidation of enacyloxin IIa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Enacyloxins are products of an unusual hybrid modular polyketide synthase encoded by a cryptic Burkholderia ambifaria Genomic Island - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. Enacyloxin IIa pinpoints a binding pocket of elongation factor Tu for development of novel antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Enacyloxin IIa, an inhibitor of protein biosynthesis that acts on elongation factor Tu and the ribosome - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Burkholderia gladioli - Wikipedia [en.wikipedia.org]
- 7. Kill and cure: genomic phylogeny and bioactivity of Burkholderia gladioli bacteria capable of pathogenic and beneficial lifestyles - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Drug discovery through the isolation of natural products from Burkholderia - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Burkholderia Bacteria Produce Multiple Potentially Novel Molecules that Inhibit Carbapenem-Resistant Gram-Negative Bacterial Pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Enacyloxin IIa | C₃₃H₄₅Cl₂NO₁₁ | CID 15139149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. tandfonline.com [tandfonline.com]
- 12. A dual transacylation mechanism for polyketide synthase chain release in enacyloxin antibiotic biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. A dual transacylation mechanism for polyketide synthase chain release in enacyloxin antibiotic biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Enacyloxin IIa and the Producing Organism Burkholderia: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1258719#enacyloxin-ii-a-producing-organism-burkholderia>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com